

# A Comprehensive Technical Guide to Butyl Heptanoate: Classification, Properties, and Applications

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## Compound of Interest

Compound Name: *Butyl heptanoate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **butyl heptanoate**, a significant fatty acid ester. The document details its chemical classification, physicochemical properties, synthesis, and applications, with a focus on experimental protocols and data presentation for the scientific community.

## Classification of Butyl Heptanoate

**Butyl heptanoate** is classified as a fatty acid ester.<sup>[1][2][3]</sup> This classification is derived from its chemical structure, which results from the formal condensation of heptanoic acid (a medium-chain fatty acid) and butanol.<sup>[4][5]</sup> Structurally, it consists of a butyl group linked to a heptanoate moiety through an ester bond.<sup>[4]</sup>

- Kingdom: Organic compounds
- Super Class: Lipids and lipid-like molecules
- Class: Fatty Acyls<sup>[2][3]</sup>
- Sub Class: Fatty acid esters<sup>[2]</sup>

## Physicochemical Properties

**Butyl heptanoate** is a colorless to pale yellow liquid at room temperature, recognized for its characteristic fruity aroma.[1][4] It is soluble in most organic solvents but has limited solubility in water.[3][4][5] A summary of its key quantitative properties is presented in Table 1.

Table 1: Physicochemical Properties of **Butyl Heptanoate**

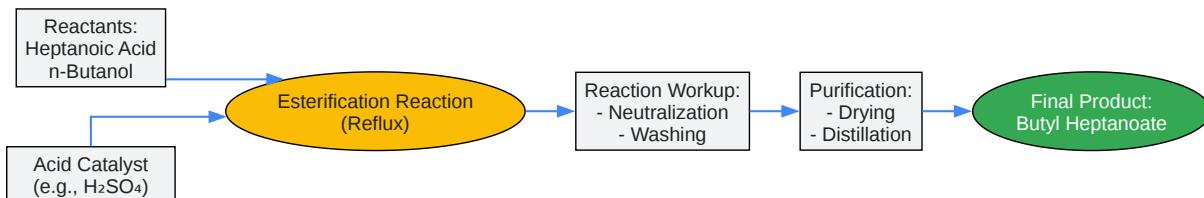
Property	Value	Source
Molecular Formula	C <sub>11</sub> H <sub>22</sub> O <sub>2</sub>	[4][6]
Molecular Weight	186.29 g/mol	[3][6]
CAS Number	5454-28-4	[1][7]
Appearance	Colorless, transparent liquid	[1][8]
Odor	Fruity, herbaceous	[1]
Boiling Point	226 °C (at 760 mm Hg)	[1][3][8]
Melting Point	-67.5 °C	[1][8]
Density	0.863 g/mL (at 25 °C)	[1][8]
Refractive Index	1.421 (at 20 °C)	[1]
Vapor Pressure	0.08 - 0.09 mmHg (at 25 °C)	[8][9]
Flash Point	86.67 °C	[8]
Water Solubility	0.04 g/L (predicted)	[2]
logP	3.73 - 4.24	[2]

## Synthesis of Butyl Heptanoate

The primary method for synthesizing **butyl heptanoate** is through the direct esterification of heptanoic acid with n-butanol.[1] This reaction is typically catalyzed by a strong acid, such as sulfuric acid or p-toluenesulfonic acid.[1]

## Synthesis Workflow

The logical workflow for the synthesis of **butyl heptanoate** is illustrated in the diagram below.



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Caption: Synthesis workflow for **butyl heptanoate** via Fischer esterification.

## Experimental Protocol: Fischer Esterification

This protocol provides a generalized procedure for the synthesis of **butyl heptanoate**.

- Apparatus Setup: Assemble a round-bottom flask equipped with a reflux condenser and a heating mantle.
- Reactant Charging: To the round-bottom flask, add equimolar amounts of heptanoic acid and n-butanol.
- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid (approximately 1-2% of the total reactant weight).
- Reaction: Heat the mixture to reflux and maintain for 2-4 hours. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Workup:
  - Cool the reaction mixture to room temperature.
  - Transfer the mixture to a separatory funnel and wash with a saturated sodium bicarbonate solution to neutralize the excess acid.
  - Wash sequentially with water and then a saturated sodium chloride solution (brine).

- Drying: Dry the organic layer over an anhydrous drying agent, such as anhydrous magnesium sulfate or sodium sulfate.
- Purification:
  - Filter to remove the drying agent.
  - Purify the crude ester by fractional distillation under reduced pressure to obtain pure **butyl heptanoate**.

## Applications in Research and Industry

**Butyl heptanoate** is valued for its aromatic properties and is primarily used in the following areas:

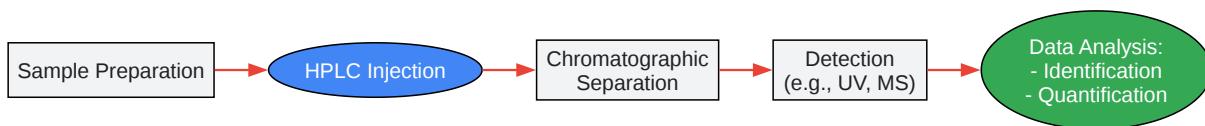
- Flavor and Fragrance Industry: It is a synthetic flavoring agent used to impart fruity notes, such as apple and blackberry, in products like candy and baked goods.[1][5] It is also utilized as a fragrance component in perfumes and cosmetics.[5]
- Solvent: Due to its ester nature, it can be used as a solvent in various industrial applications, including in the formulation of paints and coatings.[5]

## Analytical Techniques

The characterization and quantification of **butyl heptanoate** are commonly performed using chromatographic techniques.

## Analytical Workflow

The following diagram outlines a typical workflow for the analysis of a sample containing **butyl heptanoate**.



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Caption: General workflow for the analysis of **butyl heptanoate** using HPLC.

## Experimental Protocol: High-Performance Liquid Chromatography (HPLC)

This protocol describes a general method for the analysis of **butyl heptanoate**.[\[10\]](#)

- System: A standard High-Performance Liquid Chromatography (HPLC) system equipped with a suitable detector (e.g., UV or Mass Spectrometer).
- Column: A reverse-phase column (e.g., Newcrom R1) is appropriate for this nonpolar analyte.[\[10\]](#)
- Mobile Phase: A mixture of acetonitrile (MeCN) and water.[\[10\]](#) For mass spectrometry applications, an acid modifier like formic acid should be used instead of phosphoric acid.[\[10\]](#)
- Sample Preparation: Dissolve a known quantity of the sample containing **butyl heptanoate** in the mobile phase or a compatible organic solvent.
- Injection: Inject a small volume (e.g., 5-20  $\mu$ L) of the prepared sample onto the column.
- Analysis:
  - Run the separation under isocratic or gradient elution conditions.
  - Identify the **butyl heptanoate** peak by comparing its retention time with that of a pure standard.
  - Quantify the amount of **butyl heptanoate** by integrating the peak area and comparing it to a calibration curve generated from standards of known concentrations.

## Safety and Handling

While the Joint FAO/WHO Expert Committee on Food Additives (JECFA) has stated that there is no safety concern at current intake levels when used as a flavoring agent, proper handling is still necessary in a laboratory or industrial setting.[\[3\]](#)[\[11\]](#)

- Hazards: May cause skin and eye irritation.[3][4] It is also considered a combustible liquid.[4][9]
- Precautions:
  - Handle in a well-ventilated area.[12]
  - Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.[12]
  - Keep away from sources of ignition.[4][12]
  - In case of contact with skin or eyes, rinse thoroughly with water.[12]
  - Store in a cool, dry, and well-ventilated place in a tightly sealed container.[12]

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to Butyl Heptanoate: Classification, Properties, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1580531#butyl-heptanoate-fatty-acid-ester-classification>

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